

# Dipropargylamine: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Dipropargylamine*

Cat. No.: B1361397

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## Introduction

**Dipropargylamine** is a highly reactive secondary amine containing two propargyl groups. Its unique chemical structure makes it a valuable building block in organic synthesis, particularly in the development of novel pharmaceuticals, agrochemicals, and materials. The presence of the terminal alkyne functionalities allows for its use in click chemistry reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC), and as a precursor for various heterocyclic compounds. However, the same reactivity that makes **dipropargylamine** a useful synthon also contributes to its significant health and safety hazards.

This technical guide provides a comprehensive overview of the safety data, handling precautions, and potential toxicological profile of **dipropargylamine**. It is intended to serve as an essential resource for researchers, scientists, and drug development professionals who handle this compound, ensuring its safe and responsible use in the laboratory and beyond.

## Physicochemical and Toxicological Properties

A thorough understanding of the physicochemical and toxicological properties of a compound is the foundation of safe handling. The following tables summarize the available data for **dipropargylamine**.

## Physical and Chemical Properties

Property	Value	Source
CAS Number	6921-28-4	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N	<a href="#">[1]</a>
Molecular Weight	93.13 g/mol	<a href="#">[1]</a>
Appearance	Clear liquid	<a href="#">[2]</a>
Boiling Point	65 °C at 11 mmHg	<a href="#">[2]</a>
Density	0.900 g/mL at 25 °C	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.477	<a href="#">[3]</a>
Flash Point	46 °C	<a href="#">[2]</a>
pKa	5.97 ± 0.10 (Predicted)	<a href="#">[2]</a>

## Hazard Identification and Classification

**Dipropargylamine** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Source:[\[3\]](#)

Signal Word: Danger[\[3\]](#)

Hazard Pictograms:

- Flame
- Corrosion

## Quantitative Toxicity Data

Despite its classification as a hazardous substance, specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for **dipropargylamine**, are not readily available in the public domain. Most Safety Data Sheets (SDSs) state "No information available" for acute toxicity.[\[3\]](#)

For context, the related compound propargylamine has a reported dermal LD50 of 66 mg/kg in rats, indicating high toxicity upon skin contact.[\[4\]](#) While this is not **dipropargylamine**, it underscores the potential for significant toxicity within this class of compounds. The lack of specific data for **dipropargylamine** necessitates a highly cautious approach to its handling.

## Experimental Protocols for Toxicity Assessment

As no specific toxicological studies for **dipropargylamine** detailing experimental methodologies were identified in the reviewed literature, this section outlines a general experimental protocol for acute dermal toxicity testing based on the OECD Test Guideline 402. This provides a framework for how such data, if unavailable, would be generated.

## General Principles of Acute Dermal Toxicity Testing (OECD 402)

The objective of an acute dermal toxicity study is to determine the adverse effects that may occur within a short period after a single dermal application of a substance.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are typically used.[\[5\]](#)
- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals. Care is taken to avoid abrading the skin.[\[6\]](#)

- Dose Application: The test substance is applied uniformly over an area that is approximately 10% of the total body surface area.[\[6\]](#) For liquid substances like **dipropargylamine**, it is usually applied undiluted. The application site is then covered with a porous gauze dressing and non-irritating tape.
- Exposure Duration: The substance is kept in contact with the skin for a 24-hour period.[\[5\]](#)
- Observation Period: After the 24-hour exposure, the residual test substance is removed, and the animals are observed for a period of 14 days.[\[5\]](#) Observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system and somatomotor activity, and behavior patterns.
- Data Collection: Mortalities are recorded, and the weight of the animals is checked periodically. At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- Endpoint: The LD50 is calculated as the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.

## Safe Handling and Storage

Given the hazardous nature of **dipropargylamine**, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
- Skin Protection:
  - Hand Protection: Wear impervious gloves (e.g., nitrile or neoprene).[\[7\]](#)
  - Body Protection: Wear a chemical-resistant laboratory coat, and consider additional protective clothing such as an apron or coveralls for larger quantities.[\[7\]](#)
- Respiratory Protection: Work in a well-ventilated area, preferably in a chemical fume hood.[\[8\]](#) If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used.

## Engineering Controls

- All work with **dipropargylamine** should be conducted in a properly functioning chemical fume hood.[8]
- Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[7]

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools and explosion-proof equipment.[8]
- Ground and bond containers when transferring material to prevent static electricity discharge.[9]
- Do not breathe mist or vapors.[10]
- Wash hands thoroughly after handling.[3]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Store away from incompatible materials such as strong oxidizing agents and acids.[9]
- The storage area should be designated for flammable and corrosive liquids.
- Protect from light.[2]

## Emergency Procedures

A clear and well-rehearsed emergency plan is critical when working with hazardous chemicals.

## First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[3]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Immediately call a POISON CENTER or doctor.[3][8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[3]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see section 3.1). Ensure adequate ventilation. Remove all sources of ignition.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[8]

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), water spray, or alcohol-resistant foam.[3]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [8] Hazardous combustion products include nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

# Potential Mechanism of Action and Toxicological Pathways

While specific studies on the toxicological mechanism of **dipropargylamine** are scarce, the broader class of propargylamines is known to interact with biological systems, primarily through the inhibition of monoamine oxidases (MAOs).<sup>[4]</sup>

## Monoamine Oxidase (MAO) Inhibition

Monoamine oxidases are a family of enzymes that catalyze the oxidation of monoamines, including neurotransmitters like dopamine, serotonin, and norepinephrine. Propargylamine and its derivatives are known to be potent, irreversible inhibitors of MAO, particularly MAO-B.<sup>[11]</sup> The propargyl group is a key pharmacophore that forms a covalent adduct with the FAD cofactor at the active site of the enzyme, leading to its inactivation.

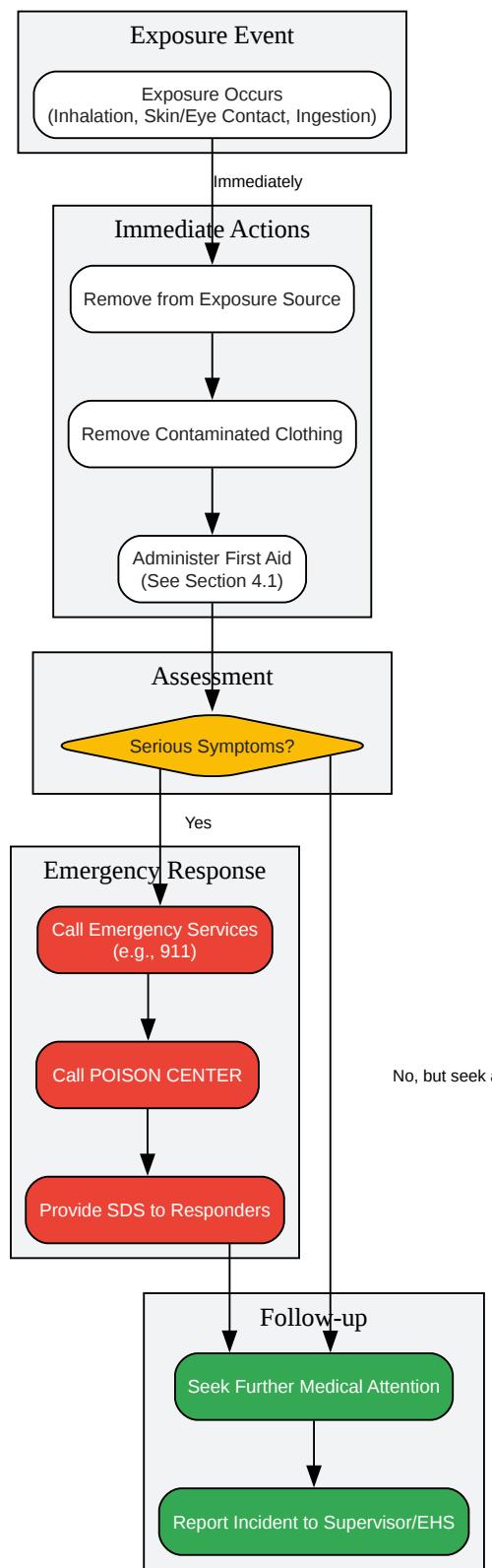
The inhibition of MAO can have significant physiological effects. While this property is exploited for therapeutic purposes in drugs for Parkinson's disease and depression, uncontrolled inhibition can lead to toxic effects by disrupting the normal balance of neurotransmitters.

## Potential for Reactive Metabolite Formation

The metabolism of amines can sometimes lead to the formation of reactive intermediates that can cause cellular damage. While not specifically documented for **dipropargylamine**, related compounds can be metabolized to produce reactive species. For example, some propargylamines can be metabolized to form acrolein, a highly reactive and cytotoxic aldehyde.<sup>[4]</sup> Additionally, the metabolism of secondary amines can sometimes lead to the formation of nitrosamines, a class of compounds known for their carcinogenic potential, although this is dependent on the presence of nitrosating agents.

## Visualizations

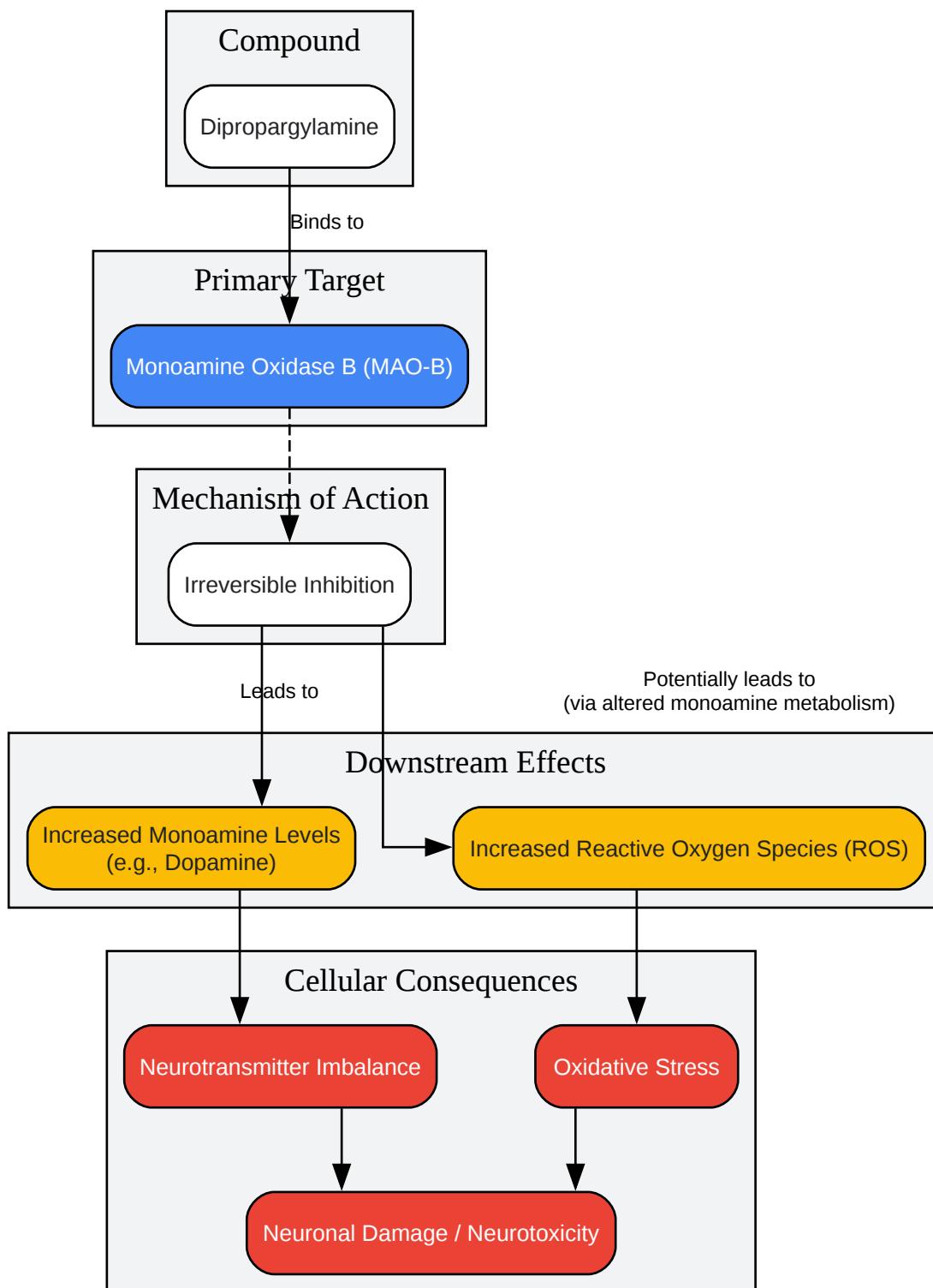
### Emergency Response Workflow for Dipropargylamine Exposure



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Caption: Emergency response workflow for **dipropargylamine** exposure.

## Hypothetical Signaling Pathway for Propargylamine-Induced Neurotoxicity



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Caption: Hypothetical pathway of propargylamine-induced neurotoxicity.

## Conclusion

**Dipropargylamine** is a valuable chemical intermediate with significant potential in research and development. However, its flammability, corrosivity, and potential for high toxicity necessitate a thorough understanding and implementation of stringent safety measures. This guide has summarized the available safety data and provided a framework for its safe handling, storage, and emergency response. The lack of comprehensive, publicly available quantitative toxicity data for **dipropargylamine** highlights the importance of treating this compound with extreme caution, assuming a high degree of hazard based on its chemical class and GHS classification. All personnel handling **dipropargylamine** must be thoroughly trained on its hazards and the procedures outlined in this guide and the corresponding Safety Data Sheet.

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